

# Application Notes and Protocols for In Vivo Evaluation of ELN-441958

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## Compound of Interest

Compound Name: ELN-441958

Cat. No.: B1671178

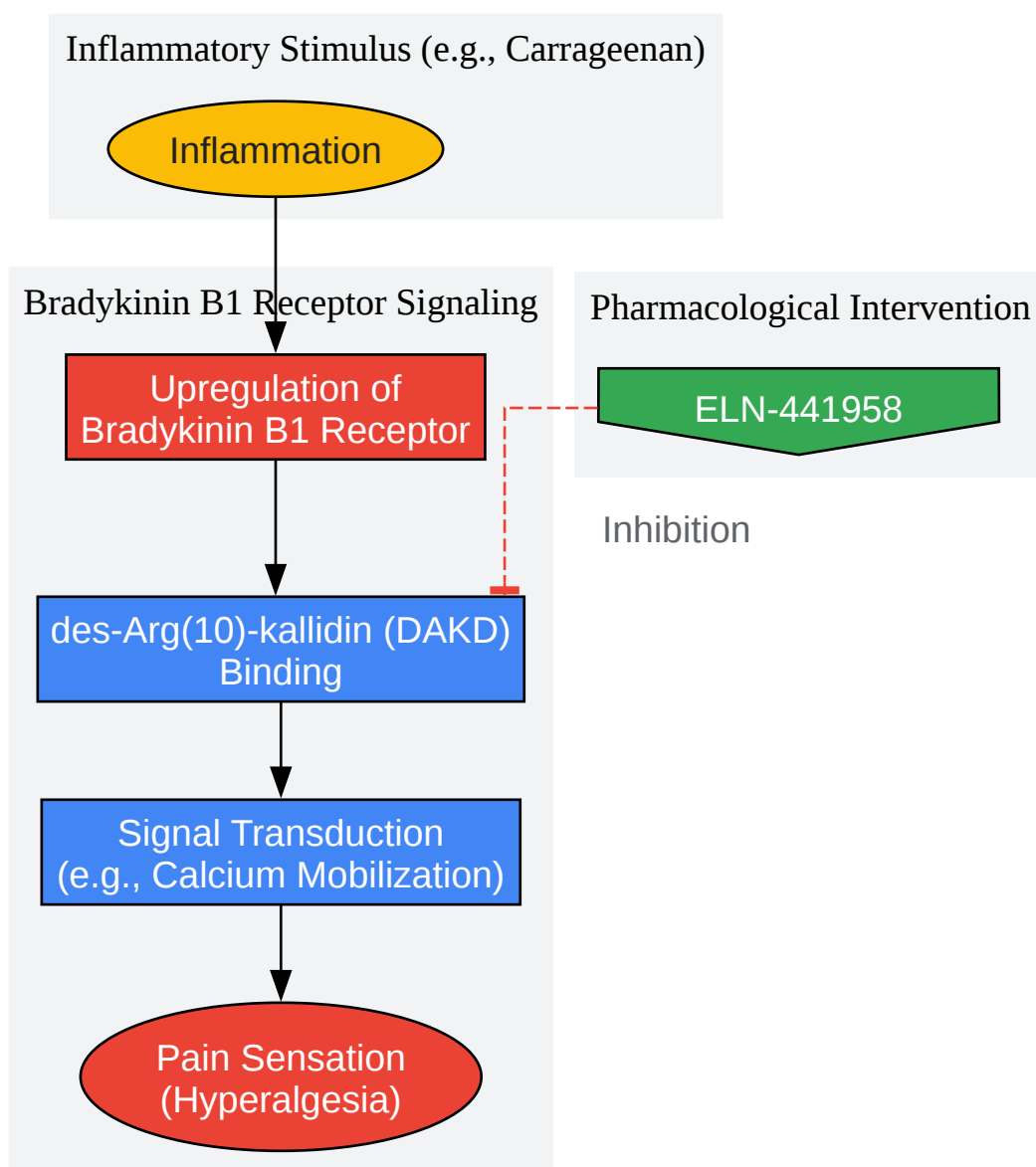
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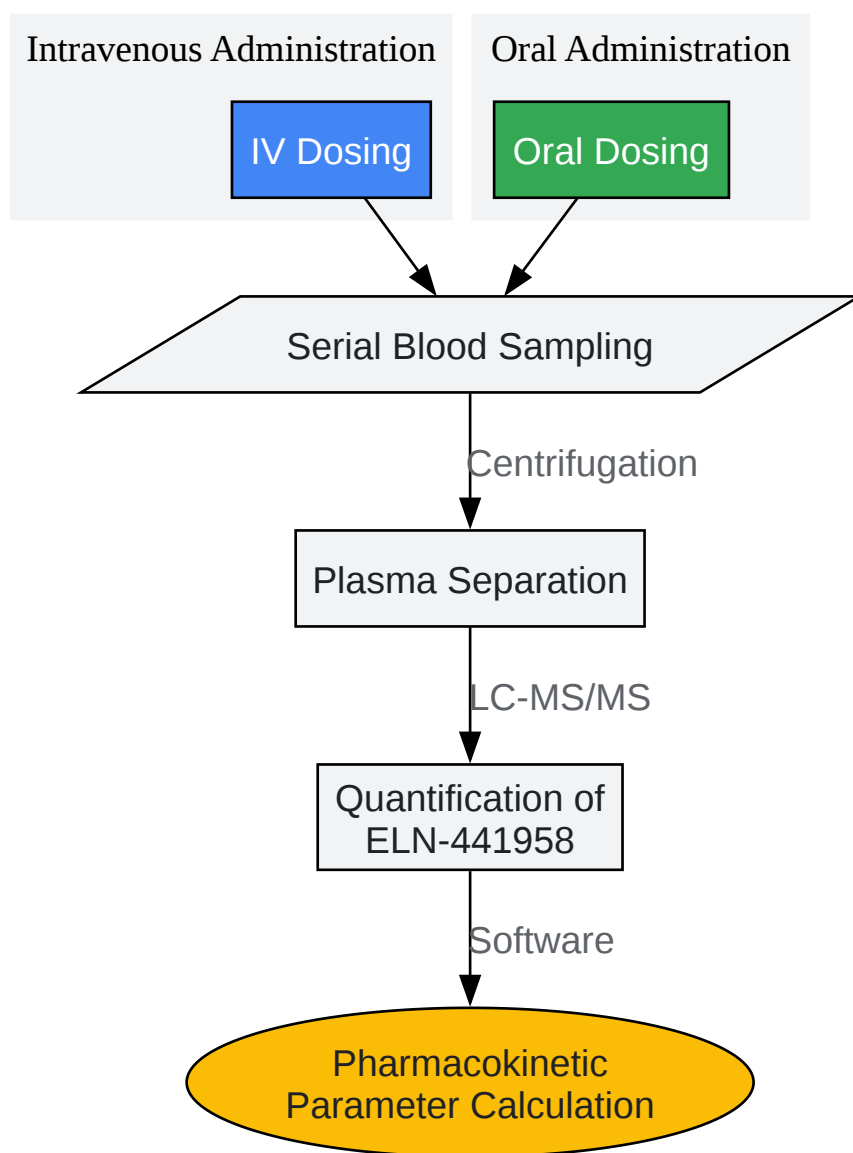
For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the in vivo evaluation of **ELN-441958**, a potent and selective bradykinin B1 receptor antagonist. The following sections describe the mechanism of action, experimental protocols for assessing analgesic efficacy and pharmacokinetics, and relevant quantitative data.

## Mechanism of Action

**ELN-441958** is a novel, potent, and selective bradykinin B1 receptor antagonist.<sup>[1][2][3]</sup> It acts by competitively inhibiting the binding of the B1 receptor agonist, des-Arg(10)-kallidin (DAKD), to the bradykinin B1 receptor.<sup>[1][4]</sup> This receptor is upregulated during inflammation and plays a crucial role in mediating chronic pain.<sup>[4]</sup> **ELN-441958** demonstrates high selectivity for the primate B1 receptor over rodent B1 receptors and is highly selective against the bradykinin B2 receptor.<sup>[4]</sup>





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## References

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